

Technical Guide: Spectroscopic Characterization of (3-Nitro-1H-pyrazol-1-yl)acetaldehyde[1]

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Compound of Interest

Compound Name: (3-nitro-1H-pyrazol-1-yl)acetaldehyde

CAS No.: 1015939-63-5

Cat. No.: B3071970

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Executive Summary & Compound Profile

Target Analyte: **(3-Nitro-1H-pyrazol-1-yl)acetaldehyde** IUPAC Name: 2-(3-Nitro-1H-pyrazol-1-yl)acetaldehyde Molecular Formula:

Molecular Weight: 155.11 g/mol Core Application: Precursor for N-functionalized energetic materials; intermediate in pharmaceutical fragment synthesis.[1]

Structural Context

The molecule consists of a 3-nitropyrazole core N-alkylated with an acetaldehyde moiety.[1]

The electron-withdrawing nitro group (

) at the C3 position significantly influences the chemical shifts of the pyrazole ring protons and the acidity of the

-methylene protons.[1]

Stability Note: As an N-substituted acetaldehyde, this compound is prone to hydration (gem-diol formation) in aqueous media and polymerization upon prolonged storage.^[1] Fresh preparation or storage as the diethyl acetal precursor is recommended.^[1]

Synthesis & Impurity Profile (Context for Spectra)

To accurately interpret spectroscopic data, one must understand the genesis of the sample. The standard synthesis involves the alkylation of 3-nitropyrazole with bromoacetaldehyde diethyl acetal, followed by acid hydrolysis.

Common Impurities to Identify:

- Starting Material: 3-Nitropyrazole (Distinct NMR signals).^{[1][2][3]}
- Intermediate: Diethyl acetal protected form (Triplet at 1.2 ppm, Quartet at 3.6 ppm in NMR).
- Hydrate: Gem-diol form (Disappearance of aldehyde carbonyl in NMR).^[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: DMSO-

or

(Note: DMSO may suppress aldehyde exchange but can shift water peaks).^[1]

NMR Characterization

The proton spectrum is characterized by the distinct descreening of the aldehyde proton and the specific coupling pattern of the pyrazole ring.

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
CHO	9.65 – 9.80	Singlet (or Triplet)	1H		Aldehyde proton.[1] Highly deshielded by carbonyl anisotropy.[1] May show weak coupling to .[1]
H-5	7.90 – 8.10	Doublet	1H		Pyrazole C5-H. Adjacent to N1, most deshielded ring proton.
H-4	6.95 – 7.10	Doublet	1H		Pyrazole C4-H. Shielded relative to H-5, but deshielded by adjacent .
	5.15 – 5.35	Doublet (or Singlet)	2H		-Methylene. [1] Shifted downfield due to N1 attachment and carbonyl proximity.[1]

Critical Diagnostic: The coupling constant

(
2.4 Hz) distinguishes the 1,3-substituted isomer from the 1,5-isomer (where
Hz).

NMR Characterization

Carbon	Shift (, ppm)	Type	Notes
C=O	196.0 – 198.5	Quaternary (CH)	Characteristic aldehyde carbonyl. Disappears if hydrated.
C-3	154.0 – 156.0	Quaternary	Attached to .[1] Broadened by quadrupole relaxation.
C-5	134.0 – 136.0	Methine (CH)	Adjacent to N1.
C-4	104.0 – 106.0	Methine (CH)	Intermediate shielding.[1]
	58.0 – 60.5	Methylene	N-linked methylene carbon.[1]

Infrared (IR) Spectroscopy

The IR spectrum serves as a rapid "fingerprint" validation, particularly for the presence of the nitro and carbonyl groups.

Functional Group	Wavenumber ()	Intensity	Vibrational Mode
Aldehyde C-H	2850 & 2750	Medium	Fermi doublet (Critical for distinguishing aldehyde from ketone).[1]
C=O (Carbonyl)	1725 – 1740	Strong	Aldehyde stretching vibration.[1]
(Asym)	1530 – 1550	Strong	Asymmetric nitro stretch.[1]
(Sym)	1340 – 1360	Strong	Symmetric nitro stretch.[1]
Pyrazole Ring	1480 – 1500	Medium	C=N / C=C skeletal vibrations.[1]
N-N	1020 – 1050	Weak	Ring breathing mode. [1]

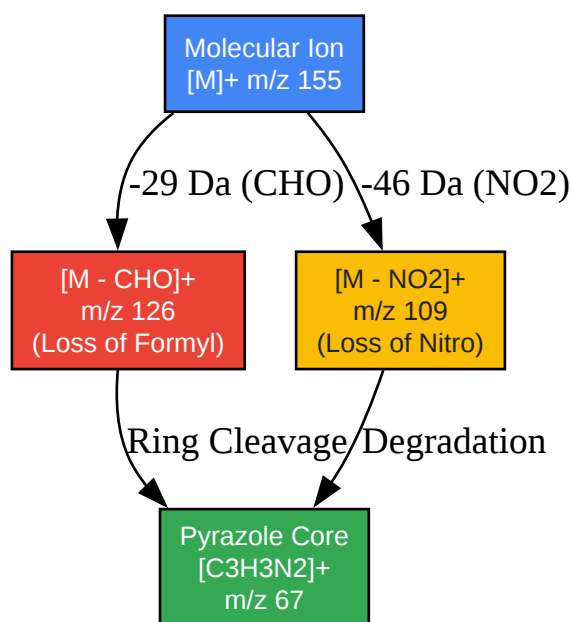
Mass Spectrometry (MS) & Fragmentation Logic

Method: ESI (Positive Mode) or GC-MS (EI).[1]

- Molecular Ion (): m/z 156.1 (ESI)
- Base Peak: Often m/z 110 (Loss of) or m/z 127 (Loss of CHO).

Fragmentation Pathway Visualization

The following diagram illustrates the logical fragmentation steps expected in Electron Impact (EI) mass spectrometry, useful for confirming the structure.



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Caption: Predicted EI-MS fragmentation pathway showing primary loss of the labile aldehyde and nitro groups.

Experimental Protocol: Characterization Workflow

This protocol ensures data integrity by preventing sample degradation during analysis.^[1]

Step 1: Sample Preparation^[1]

- Solvent Selection: Use DMSO-
for NMR.^[1] Avoid
(Methanol-
) as it will form a hemiacetal, complicating the spectrum.
- Concentration: Prepare a 10-15 mg/mL solution.
- Filtration: Filter through a 0.2
m PTFE syringe filter to remove polymerized solids.

Step 2: Data Acquisition

- Run

NMR (16 scans): Focus on the 9-10 ppm region. If the aldehyde peak is split or broad, it indicates partial hydration.

- Run IR (ATR): Ensure the crystal is dry. Look for the Fermi doublet at 2750/2850

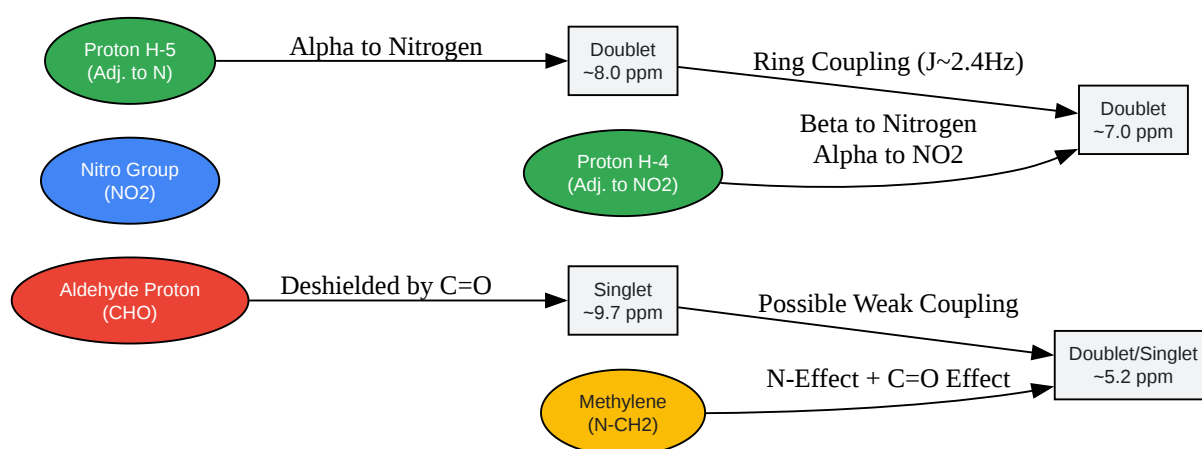
to confirm the aldehyde functionality is intact.[\[1\]](#)

- LC-MS: Use an acetonitrile/water gradient with 0.1% Formic Acid.[\[1\]](#)

- Caution: The acidic mobile phase may hydrate the aldehyde on-column.[\[1\]](#) Look for (hydrate adduct) in the mass spectrum.

Logical Validation: Structure-to-Spectrum Correlation

To validate the structure without a reference standard, use the "Connectivity Check" diagram below. This maps the observed signals back to the specific structural environment.[\[1\]](#)



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Caption: NMR connectivity map linking structural moieties to predicted chemical shifts and coupling interactions.

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